

4-Chloro-2,5-dimethylbenzoic Acid: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: 4-Chloro-2,5-dimethylbenzoic acid

CAS No.: 90649-77-7

Cat. No.: B1424906

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Executive Summary & Chemical Profile

4-Chloro-2,5-dimethylbenzoic acid (CAS: 90649-77-7) represents a specific class of halogenated aromatic carboxylic acids. Unlike simple organic acids, the presence of the chlorine atom on the benzene ring dictates a strict segregation protocol. Improper disposal into non-halogenated waste streams can lead to the formation of dioxins during incineration and severe corrosion of standard combustion chambers due to hydrochloric acid (HCl) generation.

Operational Directive: This compound must ALWAYS be treated as Halogenated Organic Waste. Under no circumstances should it be flushed down the drain or mixed with general non-halogenated organic solvents.

Chemical Identity Table

Property	Specification
Chemical Name	4-Chloro-2,5-dimethylbenzoic acid
CAS Number	90649-77-7
Molecular Formula	C ₉ H ₉ ClO ₂
Molecular Weight	184.62 g/mol
Physical State	Solid (Crystalline powder)
Acidity (pKa)	~4.0 (Estimated)
Solubility	Low in water; High in Ethanol, DMSO, Methanol

Hazard Identification & Safety (GHS)

Before initiating disposal, operators must acknowledge the specific hazards associated with this compound.^[1] It is an irritant and possesses environmental persistence characteristics typical of chlorinated aromatics.

GHS Classification:

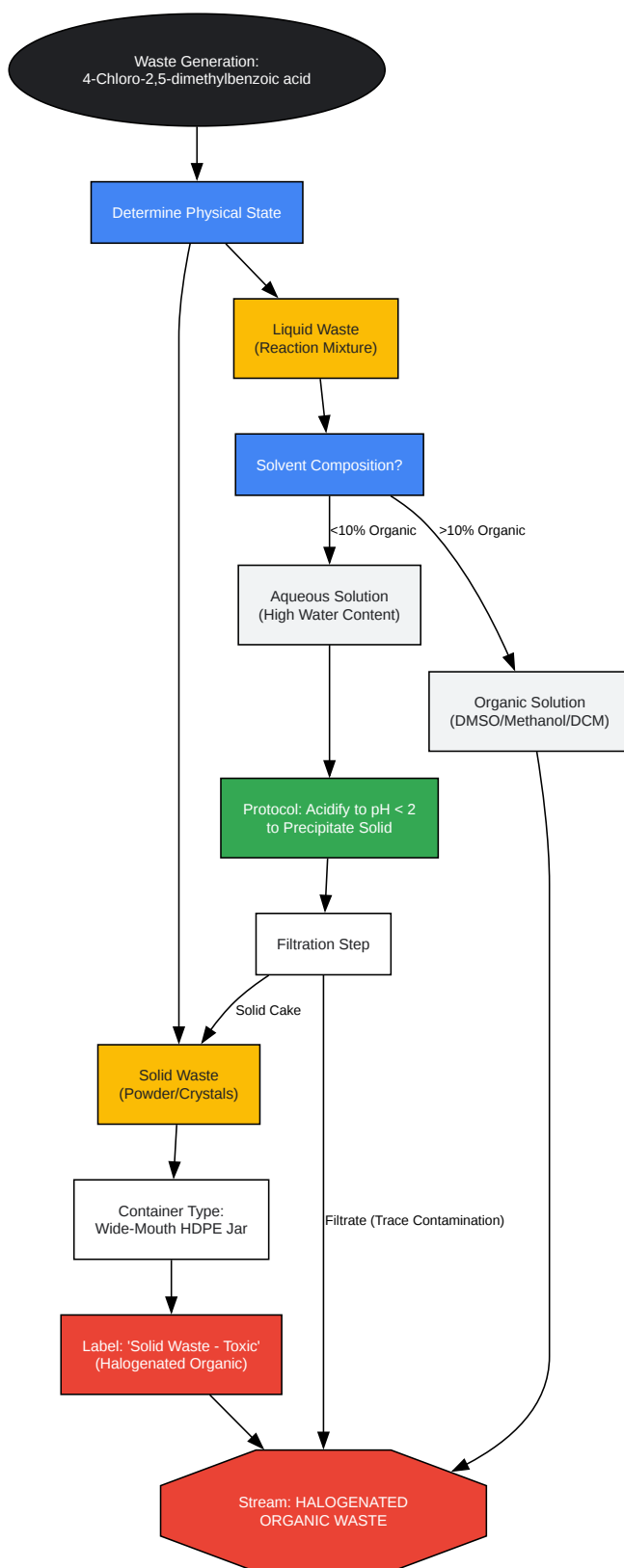
- Signal Word:WARNING
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.^[2]
- H335: May cause respiratory irritation.
- H411: Toxic to aquatic life with long-lasting effects (Class assumption for chlorinated benzoic acids).

Personal Protective Equipment (PPE) Matrix

Protection Zone	Requirement	Rationale
Respiratory	N95 or P100 Respirator	Prevents inhalation of fine crystalline dust during weighing or spill cleanup.
Ocular	Chemical Splash Goggles	Tightly fitting goggles are required; safety glasses are insufficient for fine powder handling.
Dermal	Nitrile Gloves (Min 0.11mm)	Standard nitrile provides excellent resistance. Double glove if dissolving in halogenated solvents (e.g., DCM).
Body	Lab Coat + Tyvek Sleeves	Prevents accumulation of dust on street clothes; sleeves close the wrist gap.

Waste Stream Decision Logic

The following decision tree illustrates the critical segregation logic required for this compound. The "Halogenated" designation is the non-negotiable endpoint.



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Figure 1: Waste Stream Segregation Logic. Note the convergence on the Halogenated Organic Waste stream to ensure proper incineration.

Detailed Disposal Protocols

Scenario A: Disposal of Pure Solid Waste

Applicability: Expired shelf stock, weighing boat residues, or contaminated solid spills.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or glass jar. Avoid metal containers as residual moisture combined with the acid can cause corrosion.
- Labeling: Affix a hazardous waste label immediately.
 - Primary Constituent: **4-Chloro-2,5-dimethylbenzoic acid**.[\[3\]](#)
 - Hazard Checkbox: Toxic, Irritant.
 - Critical Tag: "HALOGENATED."
- Segregation: Place the container in the Halogenated Solid Waste satellite accumulation area.
 - Why? Commercial incinerators use specific scrubbers for halogenated waste to neutralize HCl gas. If this is mixed with non-halogenated waste, it may be routed to a facility lacking these scrubbers, causing regulatory violations and equipment damage.

Scenario B: Disposal of Reaction Mixtures (Liquid)

Applicability: Mother liquors, extraction layers, or dissolved samples.

Protocol 1: Organic Solvent Solutions

- If the compound is dissolved in solvents like Dichloromethane (DCM), Ethyl Acetate, or Methanol:
- Pour into the Halogenated Solvent Waste carboy (Red Can/Jerrycan).

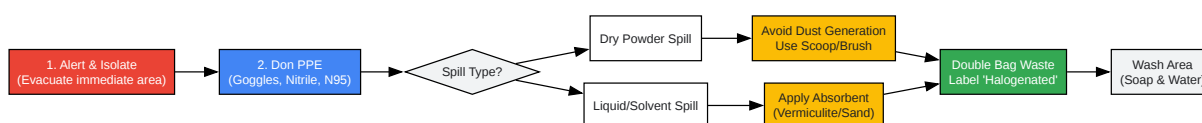
- Do NOT mix with "Non-Halogenated" waste (e.g., pure Acetone/Ethanol waste streams), even if the solvent itself is non-halogenated. The presence of the chlorinated solute contaminates the entire volume.

Protocol 2: Aqueous Solutions (Precipitation Method) Expert Insight: Disposing of large volumes of aqueous waste as "chemical waste" is expensive. Because this compound is sparingly soluble in water at low pH, you can reduce waste volume.

- Acidification: Slowly add 1M HCl to the aqueous waste until pH < 2.
- Observation: The **4-Chloro-2,5-dimethylbenzoic acid** should precipitate out as a white solid.
- Filtration: Filter the mixture (vacuum or gravity).
- Disposal:
 - Solid Cake: Dispose of as Solid Halogenated Waste (Scenario A).
 - Filtrate: The remaining liquid now contains only trace organics. Check local regulations; often this filtrate must still go to aqueous chemical waste, but the hazard load is significantly reduced.

Emergency Spill Response Procedures

In the event of a spill, rapid containment prevents the spread of fine irritant dusts.



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Figure 2: Emergency Response Workflow. Priority is placed on minimizing dust generation.

Critical Spill Notes:

- **Dry Spills:** Do not dry sweep vigorously. This generates an irritant dust cloud. Use a dustpan gently or dampen the powder slightly with a wet paper towel before scooping.
- **Decontamination:** After bulk removal, wipe the surface with a dilute sodium bicarbonate solution (5%) to neutralize any remaining acid residue, followed by water.

Regulatory & Compliance Context

- **RCRA (USA):** While this specific isomer may not have a unique "U" or "P" list code, it falls under the characteristic of Toxic (if TCLP fails) and must be treated as a Halogenated Organic.
- **Incineration Requirement:** 40 CFR 264.343 requires incinerators burning halogenated hazardous waste to remove 99% of hydrogen halides. This is why segregation is the most critical step in this guide.

References

- PubChem. (n.d.). Compound Summary: **4-Chloro-2,5-dimethylbenzoic acid**.^[3] National Library of Medicine. Retrieved from [\[Link\]](#)
- U.S. EPA. (2024). Hazardous Waste Combustion: Halogenated Solvent Considerations.^[4] Retrieved from [\[Link\]](#)

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- [3. CAS 90649-77-7: 4-Chloro-2,5-dimethylbenzoic acid \[cymitquimica.com\]](#)

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